

Application Note: Mastering Reactions with Moisture-Sensitive Acetoxyacetyl Chloride

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Compound of Interest

Compound Name: *Acetoxyacetyl chloride*

Cat. No.: *B084561*

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Abstract

Acetoxyacetyl chloride ($C_4H_5ClO_3$) is a highly reactive acyl chloride and a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.^{[1][2]} ^[3] Its dual functionality, possessing both a highly electrophilic acyl chloride group and an acetoxy moiety, allows for the strategic introduction of the acetoxyacetyl group into a variety of molecular scaffolds.^{[1][2]} However, its utility is intrinsically linked to its high sensitivity to moisture, which necessitates specialized handling techniques to prevent hydrolysis and ensure reaction success.^{[1][4]} This application note provides detailed protocols and experimental setups for conducting reactions with **acetoxyacetyl chloride** under anhydrous conditions, focusing on the synthesis of esters and amides.

Introduction to Acetoxyacetyl Chloride

Acetoxyacetyl chloride is a colorless to pale yellow, fuming liquid that reacts violently with water, producing acetic acid and hydrogen chloride.^{[1][5][6]} This high reactivity makes it an excellent acylating agent for a wide range of nucleophiles, including alcohols, amines, and thiols.^{[1][2][7]} The resulting acetoxyacetylated compounds are key building blocks in the development of complex molecules, including β -lactams and glycolylhydroxamic acids.^[2]

Key Properties of **Acetoxyacetyl Chloride**:

| Property | Value | References |
|-------------------|--|---|
| CAS Number | 13831-31-7 | [1] [5] [8] |
| Molecular Formula | C ₄ H ₅ ClO ₃ | [1] [8] [9] |
| Molecular Weight | 136.53 g/mol | [1] [8] |
| Appearance | Colorless to pale yellow transparent fuming liquid | [1] [3] [10] |
| Boiling Point | 55 °C / 12 mmHg | [5] [6] [10] |
| Density | 1.27 g/mL at 25 °C | [3] [5] [6] |
| Refractive Index | n _{20/D} 1.428 | [3] [5] [6] |
| Solubility | Reacts violently with water; soluble in organic solvents like dichloromethane and ether. | [1] [6] [9] |
| Sensitivity | Highly moisture-sensitive. | [1] [4] [5] [6] |

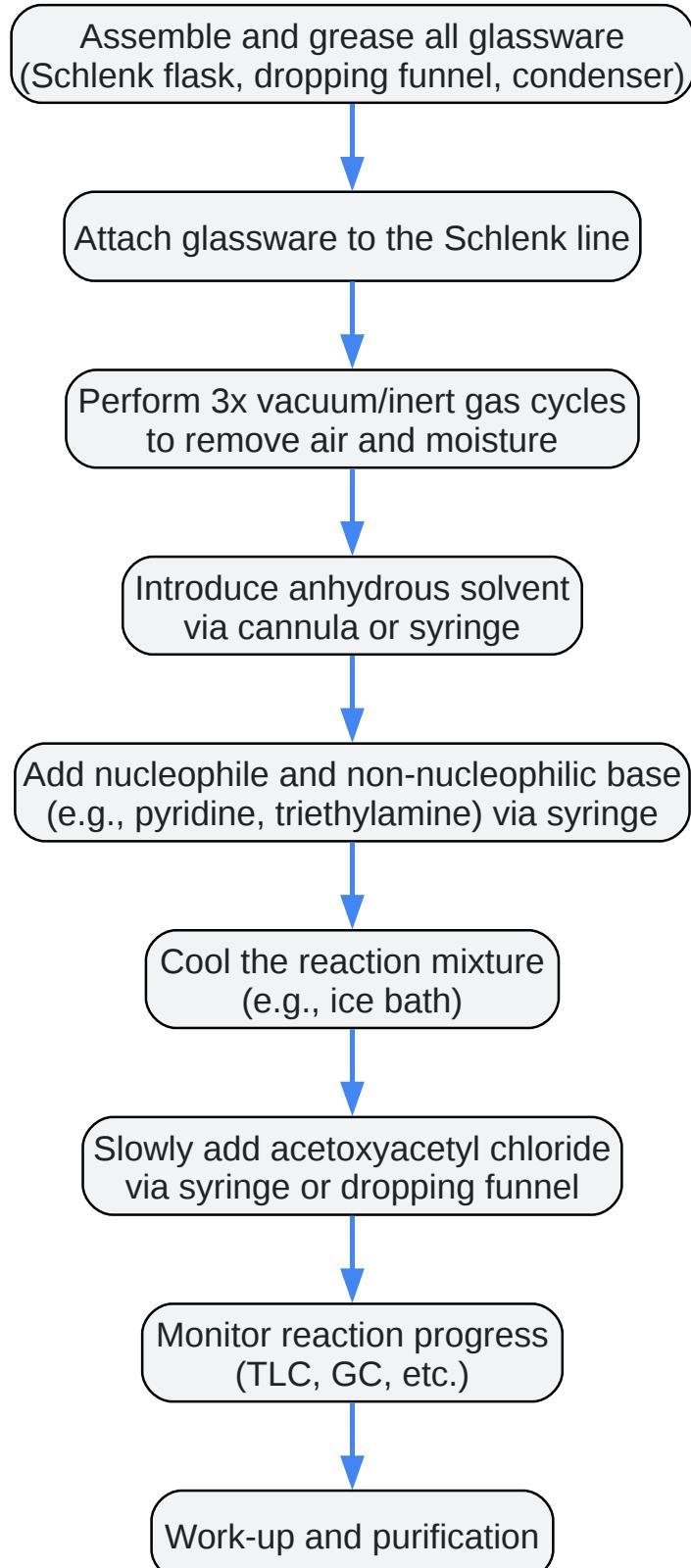
Experimental Setup for Anhydrous Reactions

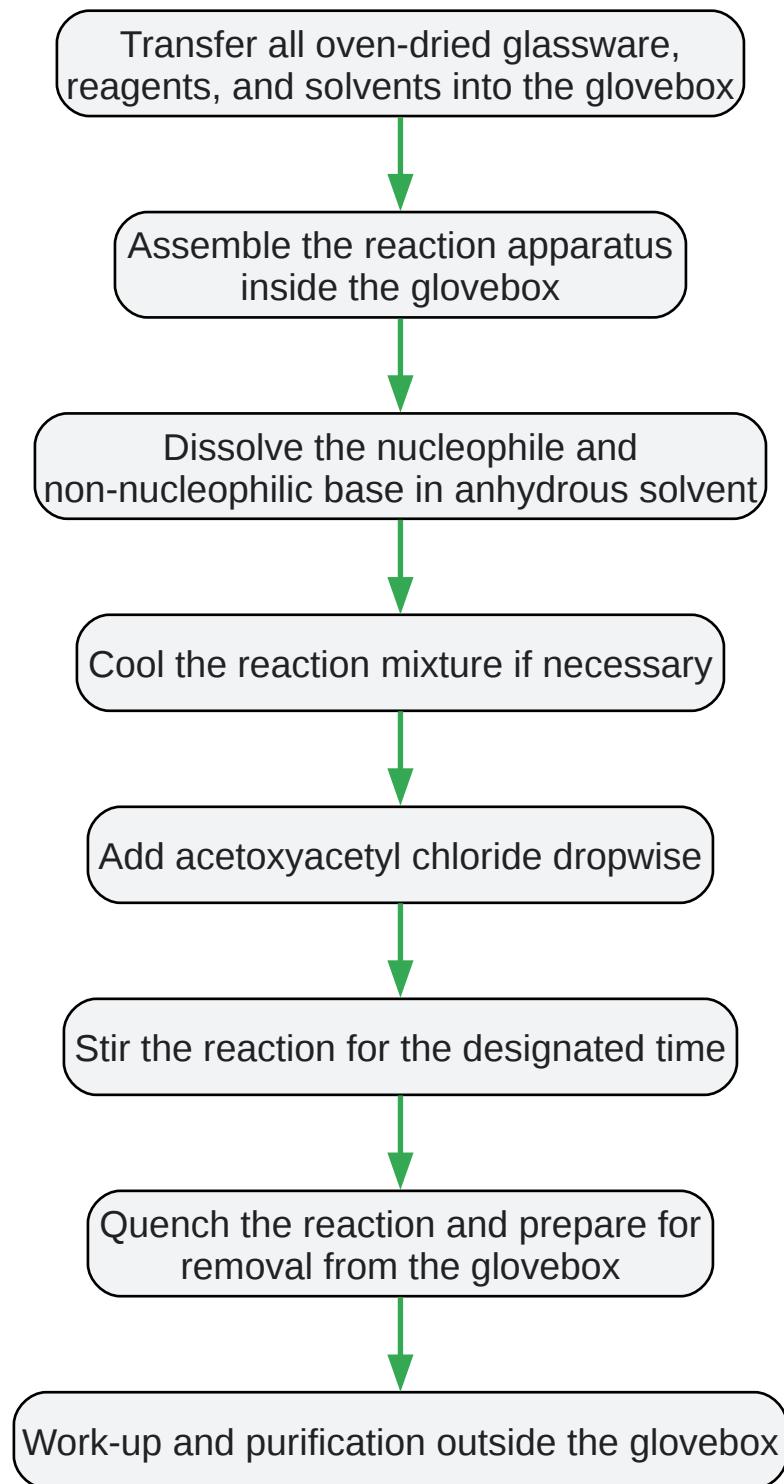
Due to the moisture-sensitive nature of **acetoxyacetyl chloride**, all reactions must be carried out under an inert atmosphere (e.g., dry nitrogen or argon) using specialized glassware and techniques.[\[11\]](#)[\[12\]](#)[\[13\]](#) The two primary methods for achieving this are the use of a Schlenk line or a glovebox.

Schlenk Line Technique

A Schlenk line is a dual-manifold system that allows for the evacuation of air from glassware and subsequent backfilling with an inert gas.[\[13\]](#)[\[14\]](#)[\[15\]](#) This technique is ideal for handling most air- and moisture-sensitive reagents on a laboratory scale.[\[12\]](#)[\[13\]](#)

Workflow for Setting up a Reaction using a Schlenk Line:





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